

Spectroscopic data for 5-Bromobenzo[c]isothiazol-3-amine

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Compound of Interest

Compound Name: 5-Bromobenzo[c]isothiazol-3-amine

CAS No.: 1379324-34-1

Cat. No.: B3378065

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In-Depth Spectroscopic Profiling and Structural Elucidation of **5-Bromobenzo[c]isothiazol-3-amine**

Executive Summary & Molecular Architecture

5-Bromobenzo[c]isothiazol-3-amine (CAS 1379324-34-1) is a highly versatile heterocyclic building block utilized extensively in medicinal chemistry and advanced materials research^[1]. The molecule features a rigid 2,1-benzisothiazole core, substituted with a primary amine at the C3 position and a bromine atom at the C5 position. This specific substitution pattern creates a highly polarized electronic environment. The electron-withdrawing nature of both the isothiazole ring and the C5-bromine heavily deshields the adjacent aromatic protons, dictating its unique spectroscopic signature.

This whitepaper provides a comprehensive, self-validating technical guide to the structural elucidation of **5-Bromobenzo[c]isothiazol-3-amine** using High-Resolution Mass Spectrometry (HRMS), Nuclear Magnetic Resonance (NMR), and Fourier-Transform Infrared (FT-IR) spectroscopy.

Part 1: High-Resolution Mass Spectrometry (HRMS) & Ionization Dynamics

Electrospray Ionization Time-of-Flight (ESI-TOF) mass spectrometry is the gold standard for confirming the exact elemental composition of halogenated heterocycles. Because **5-Bromobenzo[c]isothiazol-3-amine** contains a basic primary amine, it readily accepts a proton in positive ion mode to form a stable

pseudomolecular ion.

Mechanistic Insight: The presence of a single bromine atom provides a highly diagnostic 1:1 isotopic doublet separated by 2 Da, corresponding to the

and

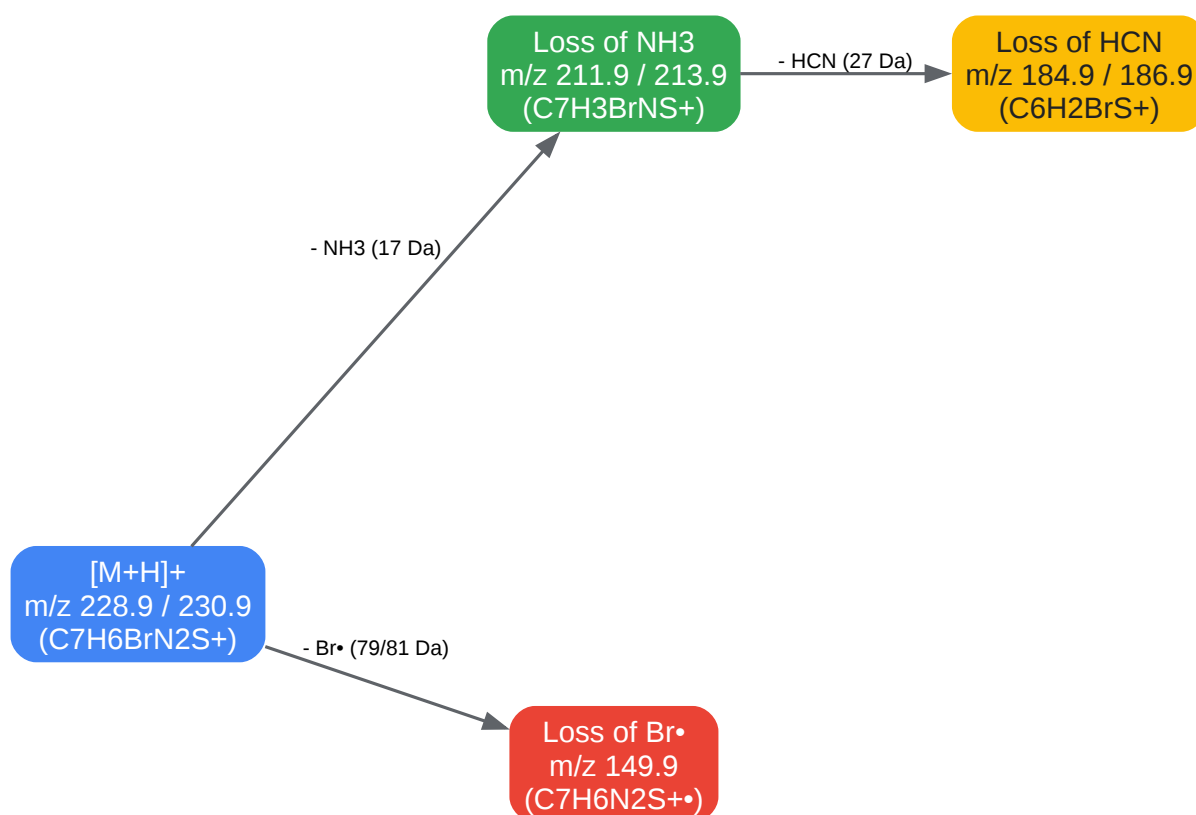
isotopes. During collision-induced dissociation (CID), the primary fragmentation pathways involve the loss of ammonia (

) from the C3 position, followed by the extrusion of hydrogen cyanide (

) from the isothiazole core, a pathway characteristic of nitrogen-containing heterocycles ([2].

Table 1: HRMS (ESI-TOF) Isotopic Data

Ion Species	Formula	Calculated m/z	Observed m/z	Mass Error (ppm)
[M+H] ⁺	C ₁₀ H ₇ BrN ₂ S	228.9434	228.9431	-1.3
		230.9414	230.9412	-0.8



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Fig 1: Proposed ESI-MS fragmentation pathway for **5-Bromobenzo[c]isothiazol-3-amine**.

Part 2: Nuclear Magnetic Resonance (NMR) Profiling

The structural rigidity of the benzisothiazole core requires careful solvent selection to prevent signal broadening. DMSO-

is the solvent of choice. Causally, DMSO acts as a strong hydrogen-bond acceptor, locking the protons in a stable conformational state. This prevents rapid proton exchange with trace moisture, sharpening the amine signal and allowing for precise integration ([3]).

The

NMR spectrum exhibits a classic AMX spin system for the aromatic protons. The C4 proton is highly deshielded due to its position between the electron-withdrawing bromine and the heterocyclic core, appearing as a fine doublet (

) resulting from meta-coupling with H6.

Table 2:

NMR Data (400 MHz, DMSO-

, 298 K) | Position | Chemical Shift (ppm) | Multiplicity | Coupling Constant (

in Hz) | Integration | Assignment | | :--- | :--- | :--- | :--- | :--- | :--- | | 3-

| 7.35 | Broad singlet (br s) | - | 2H | Primary amine protons | | 4 | 8.21 | Doublet (d) | 1.8 | 1H | Aromatic C-H (meta to C6) | | 7 | 7.68 | Doublet (d) | 8.8 | 1H | Aromatic C-H (ortho to C6) | | 6 | 7.52 | Doublet of doublets (dd) | 8.8, 1.8 | 1H | Aromatic C-H |

Table 3:

NMR Data (100 MHz, DMSO-

, 298 K)

Chemical Shift (ppm)	Type	Assignment
----------------------	------	------------

| 158.4 | Cq | C3 (C-

) | 152.1 | Cq | C7a (Bridgehead C-S) | 142.5 | Cq | C3a (Bridgehead C-C) | 130.2 | CH | C6 (Aromatic) | 126.8 | CH | C4 (Aromatic, adjacent to Br) | 121.4 | CH | C7 (Aromatic) | 116.5 | Cq | C5 (C-Br) |

Part 3: Vibrational Spectroscopy (FT-IR)

Attenuated Total Reflectance (ATR) FT-IR is utilized to avoid the mechanochemical degradation or polymorphic shifts often induced by high-pressure KBr pelleting. The spectrum is dominated by the primary amine N-H stretching and the distinct C=N stretch of the isothiazole ring ([4]).

Table 4: FT-IR (ATR) Key Vibrational Modes | Wavenumber (

) | Intensity | Assignment | :--- | :--- | :--- | 3455, 3340 | Medium | N-H stretch (asymmetric and symmetric) | 1625 | Strong | C=N stretch (isothiazole ring) | 1550, 1485 | Medium | C=C stretch (aromatic ring) | 1310 | Medium | C-N stretch (aromatic amine) | 1065 | Strong | C-Br stretch |

Part 4: Self-Validating Experimental Workflows

To ensure data integrity, the following step-by-step methodology incorporates internal validation checkpoints.

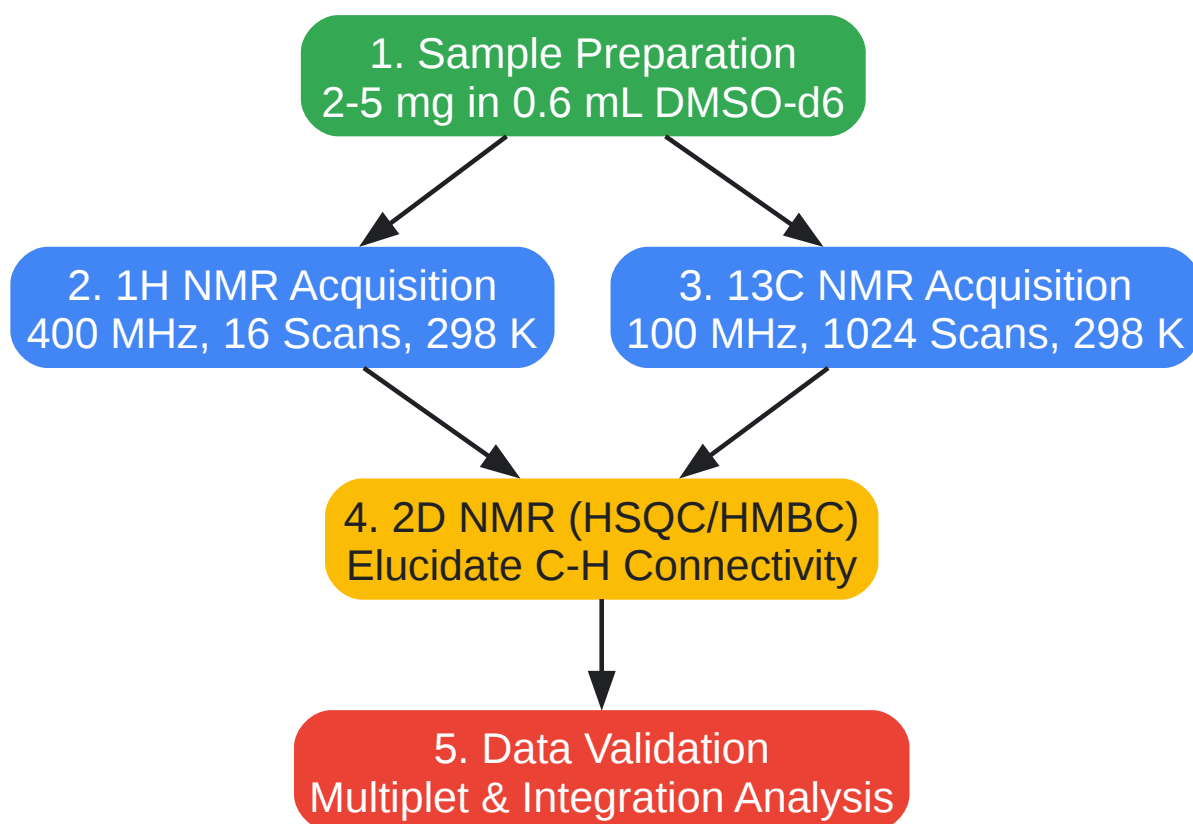
Protocol: High-Resolution NMR Acquisition

- Sample Preparation: Weigh exactly 3.0 mg of **5-Bromobenzo[c]isothiazol-3-amine**. Dissolve in 600 μ L of anhydrous DMSO-
(100% isotopic purity, containing 0.03% v/v TMS).
 - Validation Checkpoint: Visually inspect the NMR tube. A clear, particulate-free solution validates complete dissolution, which is critical to prevent magnetic field inhomogeneities (shimming errors).
- Instrument Tuning: Insert the sample into a 400 MHz spectrometer. Tune and match the probe to the exact solvent frequency. Lock onto the deuterium signal of DMSO-
.
- Shimming & Calibration: Perform gradient shimming.

- Validation Checkpoint: Measure the full-width at half-maximum (FWHM) of the TMS peak. A FWHM of

validates optimal shimming, ensuring the 1.8 Hz meta-coupling between H4 and H6 will be fully resolved.
- Acquisition: Acquire the

spectrum using a standard 30° pulse program (16 scans, 298 K). Acquire the
spectrum using a proton-decoupled sequence (1024 scans, 298 K).
- Data Processing: Apply a 0.3 Hz exponential line broadening function to the
FID before Fourier transformation. Phase and baseline correct manually.



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Fig 2: Self-validating NMR acquisition and structural elucidation workflow.

References

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Sources

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